

Tetradecylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Tetradecylamine

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Introduction

Tetradecylamine, also known as Myristylamine or 1-aminotetradecane, is a primary alkylamine that has garnered significant attention across various scientific disciplines, including materials science, pharmacology, and biotechnology. Its amphiphilic nature, characterized by a long hydrophobic alkyl chain and a hydrophilic amine head, imparts unique surfactant properties that are leveraged in a multitude of applications. This technical guide provides an in-depth overview of **Tetradecylamine**, with a focus on its chemical properties, synthesis, and applications, particularly in the realm of nanoparticle synthesis and drug delivery, tailored for researchers, scientists, and drug development professionals.

Core Properties of Tetradecylamine

Tetradecylamine is a versatile molecule with well-defined physical and chemical properties. A summary of its key identifiers and physicochemical characteristics is presented below.

Property	Value	Reference
CAS Number	2016-42-4	
Molecular Formula	C ₁₄ H ₃₁ N	
Molecular Weight	213.40 g/mol	
Appearance	White to pinkish crystalline solid	
Melting Point	38-40 °C	
Boiling Point	162 °C at 15 mmHg	
Solubility	Insoluble in water; soluble in organic solvents like chloroform, ether, and benzene.	

Synthesis of Tetradecylamine

The synthesis of **Tetradecylamine** can be achieved through various chemical routes. One documented method involves the reaction of 1-tetradecene with N,N-dimethylchloramine in the presence of a Lewis acid catalyst, followed by hydrolysis.

Experimental Protocol: Synthesis from 1-Tetradecene

Materials:

- 1-Tetradecene
- N,N-dimethylchloramine
- Aluminum chloride (AlCl₃)
- Methylene chloride (CH₂Cl₂)
- Diethyl ether ((C₂H₅)₂O)

- Hydrochloric acid (HCl, 28% by weight)
- Water

Procedure:

- A solution of N,N-dimethylchloramine in methylene chloride is chilled to -77 °C in a reactor.
- Aluminum chloride is added to the chilled solution, and the mixture is stirred for 5 minutes.
- Diethyl ether is then added, and stirring continues for an additional 5 minutes.
- A mixture of additional diethyl ether and 1-tetradecene is added to the stirred solution.
- The reaction mixture is heated to -35 °C and stirred for one hour.
- The reaction is quenched by the addition of hydrochloric acid and water, followed by stirring for 30 minutes.
- The organic and aqueous layers are separated.
- The organic layer is washed again with hydrochloric acid and separated.
- The final organic layer is filtered to yield the **tetradecylamine** salt.

Applications in Nanotechnology and Drug Delivery

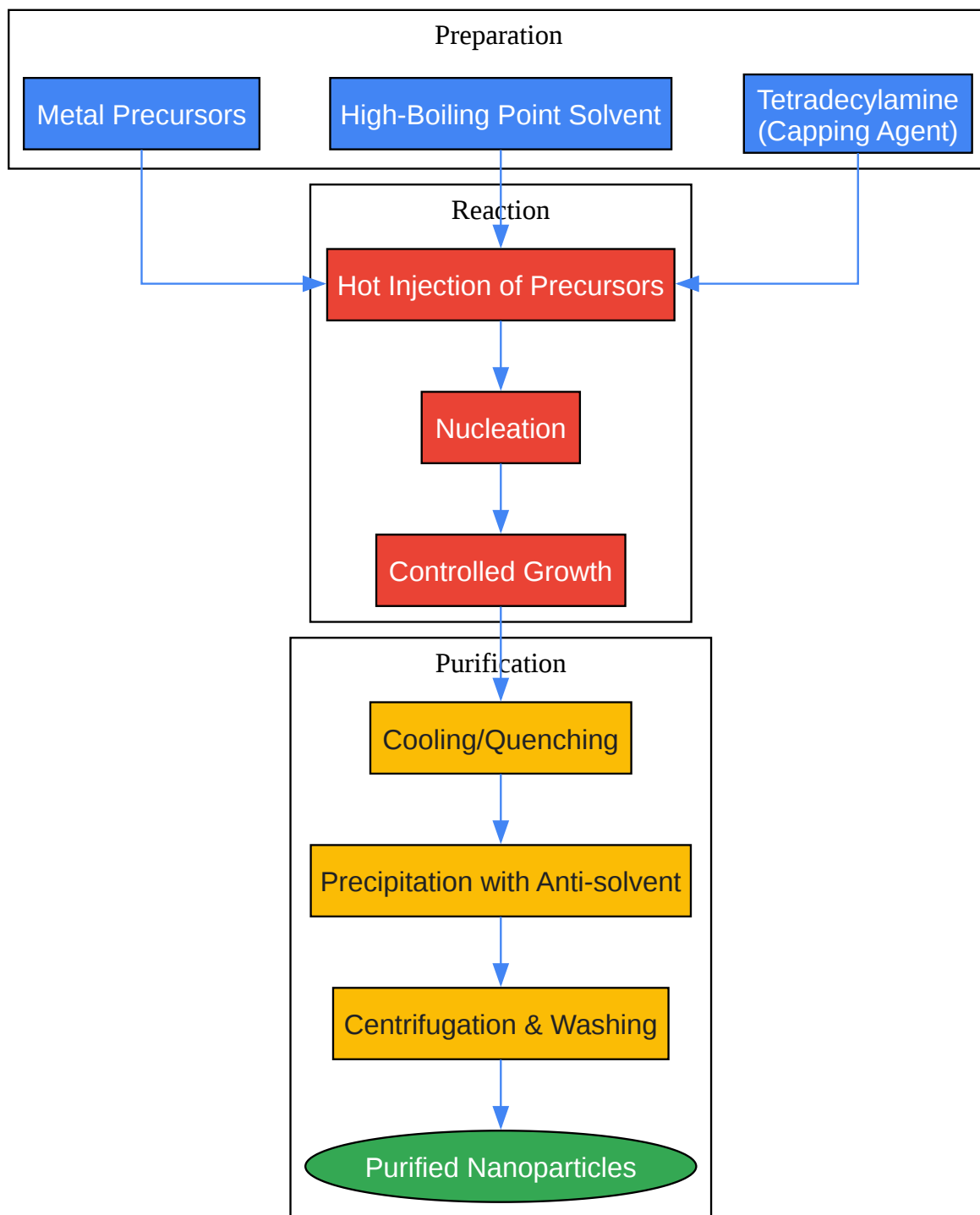
Tetradecylamine plays a crucial role as a capping agent and stabilizer in the synthesis of various nanoparticles. Its primary function is to control the growth and prevent the agglomeration of nanoparticles, thereby ensuring their stability and desired size.^{[1][2]} The amine group coordinates with the surface of the metal nanocrystals, while the long alkyl chain provides steric hindrance.^[1]

Role as a Capping Agent in Nanoparticle Synthesis

The synthesis of nanoparticles, such as those made of cadmium selenide (CdSe) or tin sulfide (SnS), often utilizes long-chain primary amines like **Tetradecylamine** or its close structural

analogs like octadecylamine.[1][3] These capping agents influence the final morphology and photoluminescence properties of the synthesized nanocrystals.[1]

Below is a generalized workflow for the synthesis of nanoparticles using a long-chain amine as a capping agent.



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Generalized workflow for nanoparticle synthesis using a capping agent.

Utility in Drug Delivery Systems

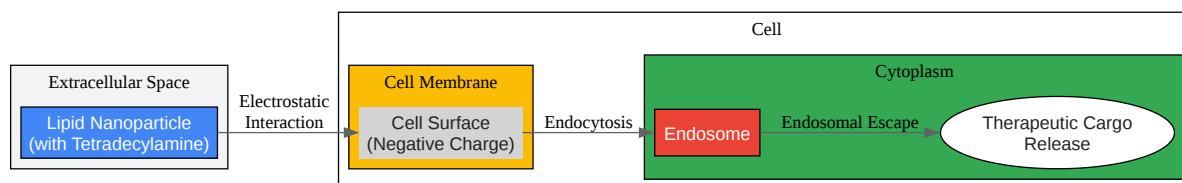
In the context of drug delivery, long-chain amines like **Tetradecylamine** are integral components of lipid nanoparticles (LNPs).[4][5] These LNPs are used to encapsulate and deliver therapeutic agents, including small molecules, proteins, and nucleic acids like siRNA and mRNA.[6] The cationic nature of the amine headgroup at physiological pH facilitates interaction with negatively charged cell membranes, promoting cellular uptake.[4]

Interaction with Cellular Mechanisms

While there is no direct evidence to suggest that **Tetradecylamine** itself modulates specific intracellular signaling pathways, its role in drug delivery systems implies a significant interaction with cellular machinery. As a component of LNPs, **Tetradecylamine** facilitates the entry of therapeutic payloads into cells, primarily through endocytic pathways.

The cationic charge of the amine group on the LNP surface interacts with the negatively charged cell surface, triggering endocytosis. Once inside the cell within an endosome, the "proton sponge" effect can come into play. The amine groups become protonated in the acidic environment of the endosome, leading to an influx of counter-ions and water, which causes endosomal swelling and eventual rupture, releasing the therapeutic cargo into the cytoplasm.

The following diagram illustrates the general mechanism of cellular uptake of a lipid nanoparticle containing a cationic lipid like **Tetradecylamine**.



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Cellular uptake of lipid nanoparticles facilitated by cationic lipids.

Other Notable Applications

Beyond nanotechnology and drug delivery, **Tetradecylamine** serves as an important intermediate in the synthesis of a variety of other chemicals. It is used in the production of:

- Surfactants and detergents[7]
- Corrosion inhibitors
- Fungicides and other agrochemicals[8]
- Textile finishing agents

Conclusion

Tetradecylamine is a multifaceted primary amine with significant utility in both industrial and research settings. Its properties as a surfactant and capping agent make it an invaluable tool in the controlled synthesis of nanoparticles. Furthermore, its incorporation into lipid-based drug delivery systems highlights its potential in the development of advanced therapeutics. For researchers and professionals in drug development, a thorough understanding of **Tetradecylamine**'s properties and applications is crucial for harnessing its full potential in creating innovative solutions.

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